

# physical properties of Rhenium trioxide solid

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An In-depth Technical Guide to the Physical Properties of **Rhenium Trioxide** ( $\text{ReO}_3$ ) Solid

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Rhenium trioxide** ( $\text{ReO}_3$ ) is an inorganic compound notable for its unique combination of properties, behaving as a metal in terms of its electrical conductivity while being an oxide.<sup>[1][2]</sup> It presents as a red solid with a metallic luster, resembling copper in appearance.<sup>[1][2]</sup> Its distinctive perovskite-like crystal structure is the foundation for its remarkable electronic, thermal, and optical characteristics. This guide provides a comprehensive overview of the core physical properties of solid  $\text{ReO}_3$ , details the experimental protocols used for their characterization, and visualizes key structural and procedural relationships.

## Physical Properties of Rhenium Trioxide

The physical properties of  $\text{ReO}_3$  are summarized in the following tables, categorized for clarity and ease of comparison.

## General and Crystallographic Properties

**Rhenium trioxide** most commonly adopts a simple cubic crystal structure, similar to the perovskite structure but without the central 'A' cation.<sup>[1][3]</sup> This leads to a framework of corner-sharing  $\text{ReO}_6$  octahedra.<sup>[1][4]</sup> A hexagonal phase has also been reported.<sup>[1]</sup>

Property	Cubic ( $\alpha$ -ReO <sub>3</sub> )	Hexagonal	Notes
Appearance	Deep red crystalline solid with metallic lustre.[2][5]	-	Can appear blue-green in transmitted light.[6]
Molar Mass	234.205 g/mol [5][7]	234.205 g/mol	
Density	6.92 - 7.29 g/cm <sup>3</sup> [4][5][8]	8.48 g/cm <sup>3</sup>	Density varies slightly based on synthesis and stoichiometry.
Crystal System	Cubic[2][5]	Hexagonal	Cubic phase is stable from cryogenic temperatures up to its melting point.[3]
Space Group	Pm-3m (No. 221)[2][5]	P6 <sub>3</sub> 22 (No. 182)	
Lattice Parameter (a)	3.742 - 3.77 Å[2][4][5]	4.87 Å	
Lattice Parameter (c)	3.742 - 3.77 Å	4.47 Å	
Re-O Bond Length	1.88 Å[4]	1.90 Å	All Re-O bonds are equivalent in the cubic structure.[4]
Re-O-Re Bond Angle	180°[9]	-	Linear bonding is crucial for electronic properties.

## Mechanical Properties

Experimental data on the mechanical properties of solid ReO<sub>3</sub>, such as hardness and Young's modulus, are not extensively reported in the literature, which is common for brittle metallic oxides. However, theoretical calculations provide insight into its bulk modulus and Poisson's ratio.

Property	Cubic (Calculated)	Hexagonal (Calculated)	Notes
Bulk Modulus (K)	243 GPa[10]	183 GPa[1]	Indicates high resistance to compression.
Poisson's Ratio ( $\nu$ )	0.28[10]	0.26[1]	

## Thermal Properties

ReO<sub>3</sub> exhibits unusual thermal properties, including negative thermal expansion at low temperatures. It decomposes before boiling.

Property	Value	Notes
Melting Point	400 °C (673 K)[5][11]	Decomposes under vacuum via disproportionation: $3\text{ReO}_3 \rightarrow \text{Re}_2\text{O}_7 + \text{ReO}_2$ . [2][5]
Boiling Point	750 °C[8][11]	-
Standard Heat of Formation ( $\Delta H^\circ_f$ )	-140.8 $\pm$ 0.9 kcal/mol[12]	-
Standard Molar Entropy ( $S^\circ_{298}$ )	16.55 $\pm$ 0.02 cal/deg·mol[12]	Measured via low-temperature calorimetry.[12]
Debye Temperature ( $\Theta_D$ )	460 $\pm$ 10 K[13]	Derived from specific heat measurements.[13]
Electronic Specific Heat Coeff. ( $\gamma$ )	6.45 $\pm$ 0.07 mcal/mol·K <sup>2</sup> [13]	Indicates a significant density of states at the Fermi level, consistent with metallic behavior.[13]
Coefficient of Thermal Expansion ( $\alpha$ )	Negative below ~294 K[6][14] Max. Negative Value: ~ -2.56 ppm/K[14]	Exhibits negative thermal expansion (NTE), contracting upon heating at low temperatures.[6][14] The transition temperature depends on sample purity and crystallinity.[6]

## Electronic and Magnetic Properties

$\text{ReO}_3$  is often termed a "covalent metal" due to its remarkably low electrical resistivity, which is comparable to that of metallic copper.[15] This behavior stems from its unique electronic band structure.

Property	Value	Temperature	Notes
Electrical Resistivity ( $\rho$ )	100.0 n $\Omega$ ·m (1.0 x 10 <sup>-5</sup> $\Omega$ ·cm)[5]	300 K	Resistivity decreases with decreasing temperature, a hallmark of metallic conductors.[5]
	6.0 n $\Omega$ ·m (6.0 x 10 <sup>-7</sup> $\Omega$ ·cm)[5]	100 K	
	(8.95 ± 0.03) x 10 <sup>-6</sup> $\Omega$ ·cm[16]	300 K	Measured on single crystals.[16]
Hall Coefficient (R <sub>H</sub> )	(-3.28 ± 0.10) x 10 <sup>-4</sup> cm <sup>3</sup> /C[16]	300 K	The negative sign indicates that electrons are the majority charge carriers.[16]
Magnetic Susceptibility ( $\chi$ )	+16.0 x 10 <sup>-6</sup> cm <sup>3</sup> /mol[2][5]	-	Indicates weak paramagnetism.
Band Gap	0.00 eV[4]	-	Consistent with metallic behavior.

## Optical Properties

The metallic nature of ReO<sub>3</sub> also influences its optical characteristics, giving it a distinct color and luster.

Property	Value	Notes
Appearance	Red solid with a metallic lustre. [2][5]	Appears green or blue-green in transmitted light.[6][8]
Refractive Index (n <sub>D</sub> )	1.68[5][17]	This value is for the sodium D-line (589 nm).
Key Spectral Feature	Plasmonic band around 520-530 nm for nanoparticles.[13]	The high density of free electrons allows for surface plasmon resonance, similar to noble metals.[13]

## Experimental Protocols

The characterization of ReO<sub>3</sub> involves a variety of synthesis and analytical techniques. The methodologies for key experiments are detailed below.

### Synthesis of Single Crystals: Chemical Vapor Transport (CVT)

Chemical Vapor Transport is a widely used method to grow high-purity single crystals of inorganic solids like ReO<sub>3</sub>. [18][19]

- **Preparation:** A high-purity quartz ampoule (e.g., 15 cm length, 1 cm diameter) is thoroughly cleaned and dried. The starting material, typically polycrystalline ReO<sub>3</sub> powder, is placed at one end of the ampoule (the "source"). A transport agent, commonly a halogen such as iodine (I<sub>2</sub>) or chlorine (Cl<sub>2</sub>), is introduced into the ampoule. [20][21] The amount of agent is calculated to produce a pressure of ~0.1-1.0 atm at the reaction temperature. [21] The ampoule is then evacuated to a high vacuum and sealed with a torch.
- **Transport:** The sealed ampoule is placed in a two-zone horizontal tube furnace, which allows for the creation of a precise temperature gradient. [21] For the ReO<sub>3</sub> system (an endothermic transport reaction), the source zone (T<sub>2</sub>) is heated to a higher temperature than the growth or "sink" zone (T<sub>1</sub>) (e.g., T<sub>2</sub> > T<sub>1</sub>). [20]

- **Reaction Mechanism:** At the hotter source zone ( $T_2$ ), the solid  $\text{ReO}_3$  reacts with the gaseous transport agent to form a volatile metal-halide species (e.g., a rhenium oxyhalide). This gaseous complex diffuses along the temperature gradient to the cooler sink zone ( $T_1$ ).<sup>[20]</sup>
- **Crystal Growth:** At the sink zone, the reverse reaction occurs. The gaseous complex decomposes, depositing  $\text{ReO}_3$  in the form of single crystals and releasing the transport agent, which then diffuses back to the source zone to continue the cycle.<sup>[20]</sup> Over a period of several days to weeks, well-formed, high-purity crystals grow at the sink end.
- **Parameters:** Critical parameters that control crystal quality and size include the temperatures of the source and sink zones, the magnitude of the temperature gradient, the concentration (pressure) of the transport agent, and the duration of the experiment.<sup>[20]</sup>

## Structural Characterization: X-ray Diffraction (XRD)

XRD is the primary technique for identifying the crystal structure, phase purity, and lattice parameters of  $\text{ReO}_3$ .

- **Sample Preparation:** For powder XRD, a small amount of finely ground  $\text{ReO}_3$  is packed into a sample holder. For thin films, the film on its substrate is mounted directly onto the diffractometer stage.
- **Instrumentation:** A powder diffractometer equipped with a monochromatic X-ray source (commonly  $\text{Cu K}\alpha$ ,  $\lambda = 1.5406 \text{ \AA}$ ) is used.
- **Data Collection:** The sample is irradiated with the X-ray beam at a specific angle of incidence ( $\theta$ ), and a detector records the intensity of the diffracted X-rays at an angle of  $2\theta$ . The  $2\theta$  angle is scanned over a specified range (e.g.,  $10^\circ$  to  $80^\circ$ ) to generate a diffraction pattern.
- **Data Analysis:** The resulting pattern is a plot of diffraction intensity versus  $2\theta$ . The positions ( $2\theta$  values) of the diffraction peaks are determined by the crystal lattice parameters according to Bragg's Law ( $n\lambda = 2d \sin\theta$ ). The crystal structure and space group are identified by comparing the experimental peak positions and relative intensities to standard patterns from crystallographic databases (e.g., ICDD). Lattice parameters are refined using software that performs a least-squares fit to the peak positions.

## Electronic Transport Measurement: Four-Point Probe & Hall Effect

These measurements are crucial for quantifying the metallic behavior of  $\text{ReO}_3$ .

- **Sample Preparation:** A single crystal or thin film of  $\text{ReO}_3$  with a defined geometry (e.g., a square for van der Pauw method or a rectangular bar for a Hall bar) is required. Four electrical contacts are made at the corners or edges of the sample, typically using a conductive epoxy or wire bonder.
- **Four-Point Probe (Resistivity):**
  - **Setup:** A high-impedance current source is connected to the outer two probes (e.g., probes 1 and 4), and a sensitive voltmeter is connected to the inner two probes (probes 2 and 3).[\[22\]](#) This configuration eliminates contributions from contact resistance.
  - **Measurement:** A known, stable DC current ( $I$ ) is passed through the outer probes. The resulting voltage drop ( $V$ ) across the inner probes is measured.[\[22\]](#)
  - **Calculation:** The resistance  $R = V/I$ . The resistivity ( $\rho$ ) is calculated from the resistance using a geometric correction factor that depends on the sample thickness and the probe spacing. For a thin film with thickness  $t$  much smaller than the probe spacing  $s$ , the sheet resistance  $R_s \approx 4.532 * (V/I)$ , and the resistivity  $\rho = R_s * t$ .[\[22\]](#)
- **Hall Effect (Carrier Density and Type):**
  - **Setup:** The sample is placed in a uniform magnetic field ( $B$ ) oriented perpendicular to the sample surface. Current ( $I$ ) is passed between two opposite contacts (e.g., along the x-axis), and the Hall voltage ( $V_H$ ) is measured across the other two contacts (along the y-axis).
  - **Measurement:** The Hall voltage is measured as the magnetic field is swept from negative to positive values. This helps to cancel out voltage offsets from probe misalignment.
  - **Calculation:** The Hall coefficient is calculated as  $R_H = (V_H * t) / (I * B)$ , where  $t$  is the sample thickness. The carrier density ( $n$ ) is then determined by  $n = 1 / (e * R_H)$ , where  $e$

is the elementary charge. The sign of  $R_H$  indicates the carrier type (negative for electrons, positive for holes).[16]

## Thermal Analysis: Calorimetry

Calorimetry can be used to determine thermodynamic properties such as the heat of formation.

- Setup: A simple coffee-cup calorimeter, consisting of two nested Styrofoam cups with a lid, a magnetic stirrer, and a precise thermometer or temperature probe, is used.[1]
- Procedure:
  - A known mass of a reactant solution (e.g., 100.0 mL of 1.0 M HCl) is placed in the calorimeter. The system is allowed to reach thermal equilibrium, and the initial temperature ( $T_{\text{initial}}$ ) is recorded.[17]
  - A precisely weighed mass of  $\text{ReO}_3$  powder is added to the acid. The lid is quickly replaced, and the solution is stirred continuously.[17]
  - The temperature is recorded at regular intervals until a maximum temperature ( $T_{\text{final}}$ ) is reached and the temperature begins to fall.[1]
- Calculation:
  - The temperature change is  $\Delta T = T_{\text{final}} - T_{\text{initial}}$ .
  - The heat absorbed by the solution is  $q_{\text{solution}} = m_{\text{solution}} * C_s * \Delta T$ , where  $m_{\text{solution}}$  is the total mass of the solution and  $C_s$  is its specific heat capacity (often approximated as that of water, 4.184 J/g·°C).
  - The heat of the reaction is  $q_{\text{rxn}} = -q_{\text{solution}}$  (assuming negligible heat loss to the calorimeter).
  - The molar enthalpy of reaction ( $\Delta H$ ) is calculated by dividing  $q_{\text{rxn}}$  by the number of moles of the limiting reactant ( $\text{ReO}_3$ ). Using Hess's Law and other known heats of formation, the standard enthalpy of formation for  $\text{ReO}_3$  can be determined.[1][17]

## Visualizations: Structures and Workflows

### Crystal Structure of Cubic $\text{ReO}_3$

The fundamental structure of cubic  $\text{ReO}_3$  consists of a 3D network of corner-sharing  $\text{ReO}_6$  octahedra.

Caption:  $\text{ReO}_6$  octahedron, the building block of the cubic  $\text{ReO}_3$  crystal structure.

### Origin of Metallic Conductivity in $\text{ReO}_3$

The metallic behavior of  $\text{ReO}_3$  arises from the specific arrangement of its crystal structure, which facilitates the overlap of electron orbitals to form a continuous conduction band.

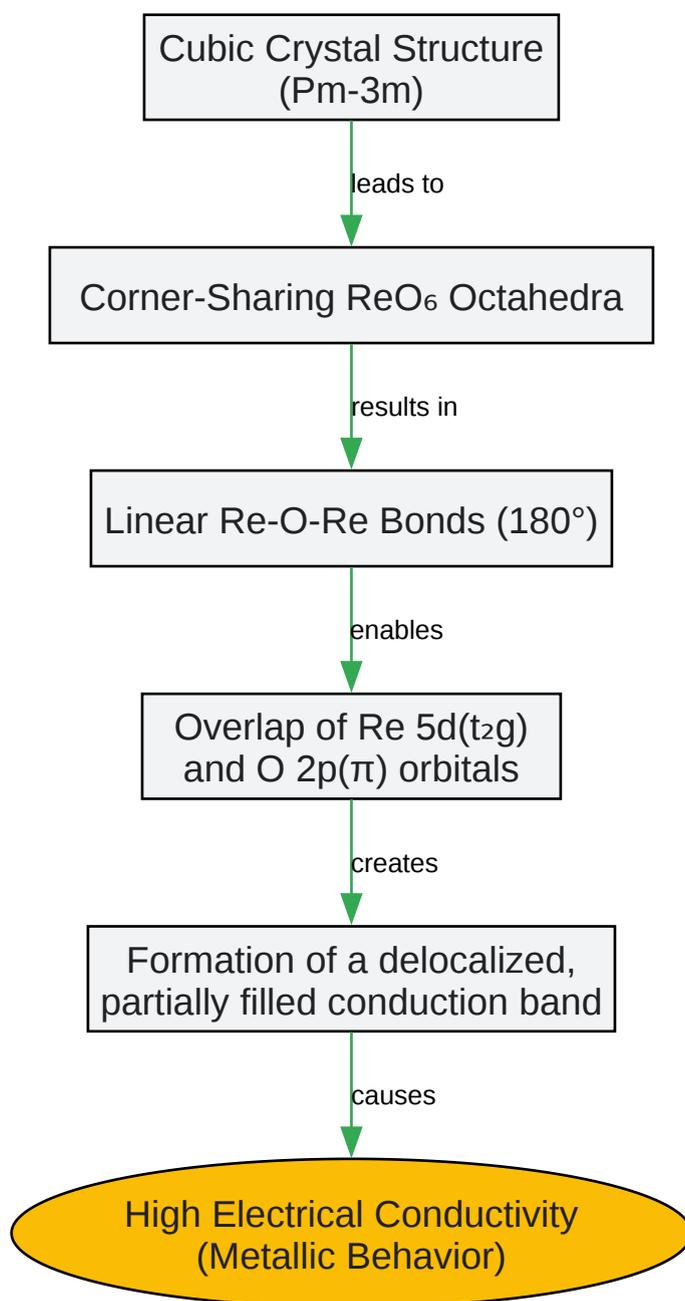


Fig. 2: Structure-Property Relationship in  $\text{ReO}_3$

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Caption: Relationship between crystal structure and metallic conductivity in  $\text{ReO}_3$ .

## Experimental Workflow: Synthesis and Characterization

A typical research workflow for producing and analyzing  $\text{ReO}_3$  involves synthesis followed by a series of characterization steps to confirm its properties.

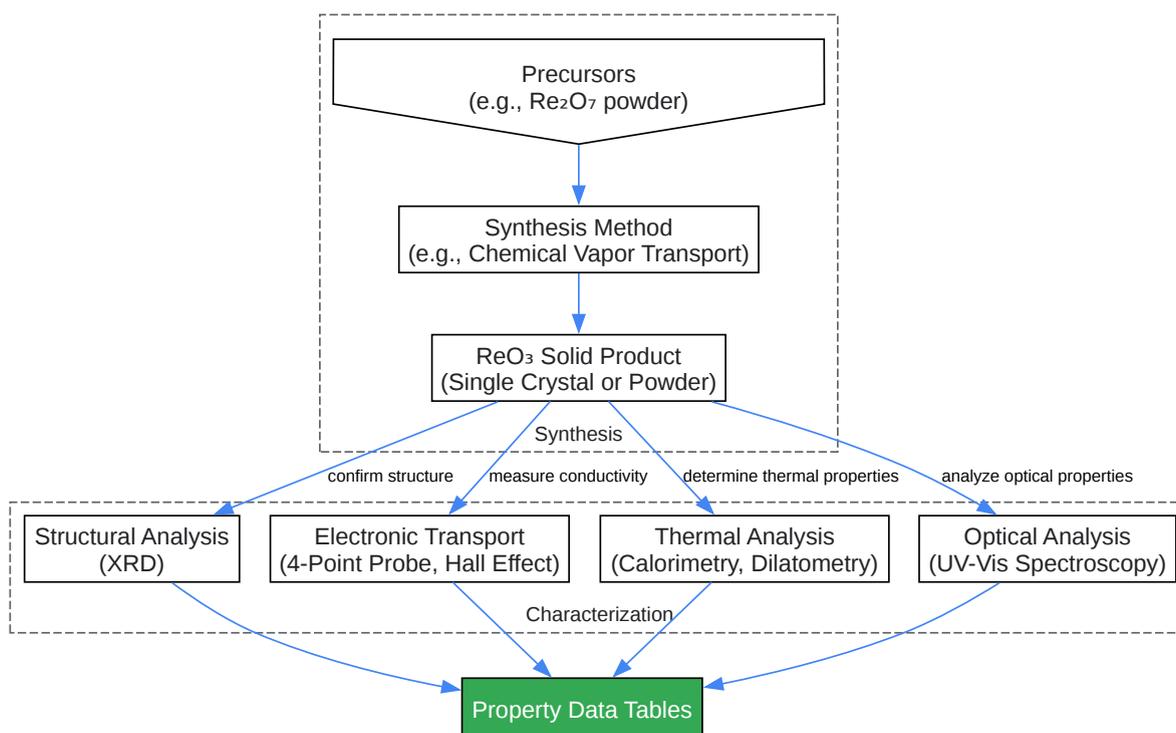


Fig. 3: Typical Experimental Workflow for ReO<sub>3</sub>

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Caption: Workflow for synthesis and multi-faceted characterization of ReO<sub>3</sub>.

## Conclusion

**Rhenium trioxide** is a remarkable material whose physical properties are dominated by its unique cubic perovskite-type structure. Its framework of corner-sharing octahedra facilitates strong orbital overlap, leading to metallic conductivity that is highly unusual for a metal oxide. Its thermal properties, particularly its negative thermal expansion at low temperatures, and its

distinct optical characteristics make it a subject of continuing research interest. The experimental protocols detailed herein provide a foundation for the reliable synthesis and characterization of this fascinating solid-state compound.

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